

Investigating the Downstream Targets of CHD1L Signaling: An In-depth Technical Guide

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Compound of Interest

Compound Name: *CHD1Li 6.11*

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Introduction

Chromodomain Helicase DNA-binding protein 1-Like (CHD1L), also known as ALC1, is a chromatin remodeling enzyme that plays a crucial role in various cellular processes, including DNA damage repair, transcriptional regulation, and cell cycle progression.^{[1][2]} Its dysregulation has been increasingly implicated in the development and progression of numerous human cancers, making it a compelling target for therapeutic intervention.^[1] This technical guide provides a comprehensive overview of the known downstream targets of CHD1L signaling, detailed experimental protocols for their investigation, and a summary of quantitative data to facilitate further research and drug development efforts.

Core Signaling Pathways and Downstream Targets

CHD1L exerts its influence through a complex network of signaling pathways, ultimately impacting gene expression and cellular behavior. The primary mechanism of CHD1L activation involves its recruitment to sites of DNA damage by Poly (ADP-ribose) polymerase 1 (PARP1).^[3] Upon binding to poly(ADP-ribose) chains synthesized by PARP1, CHD1L undergoes a conformational change that activates its ATPase and chromatin remodeling activity.^[4] This allows for the local relaxation of chromatin, facilitating the recruitment of DNA repair machinery.^[1]

Beyond its role in the DNA damage response, CHD1L functions as a transcriptional regulator, directly and indirectly influencing the expression of a host of downstream target genes involved in key cellular processes.

Data Summary: Key Downstream Targets of CHD1L

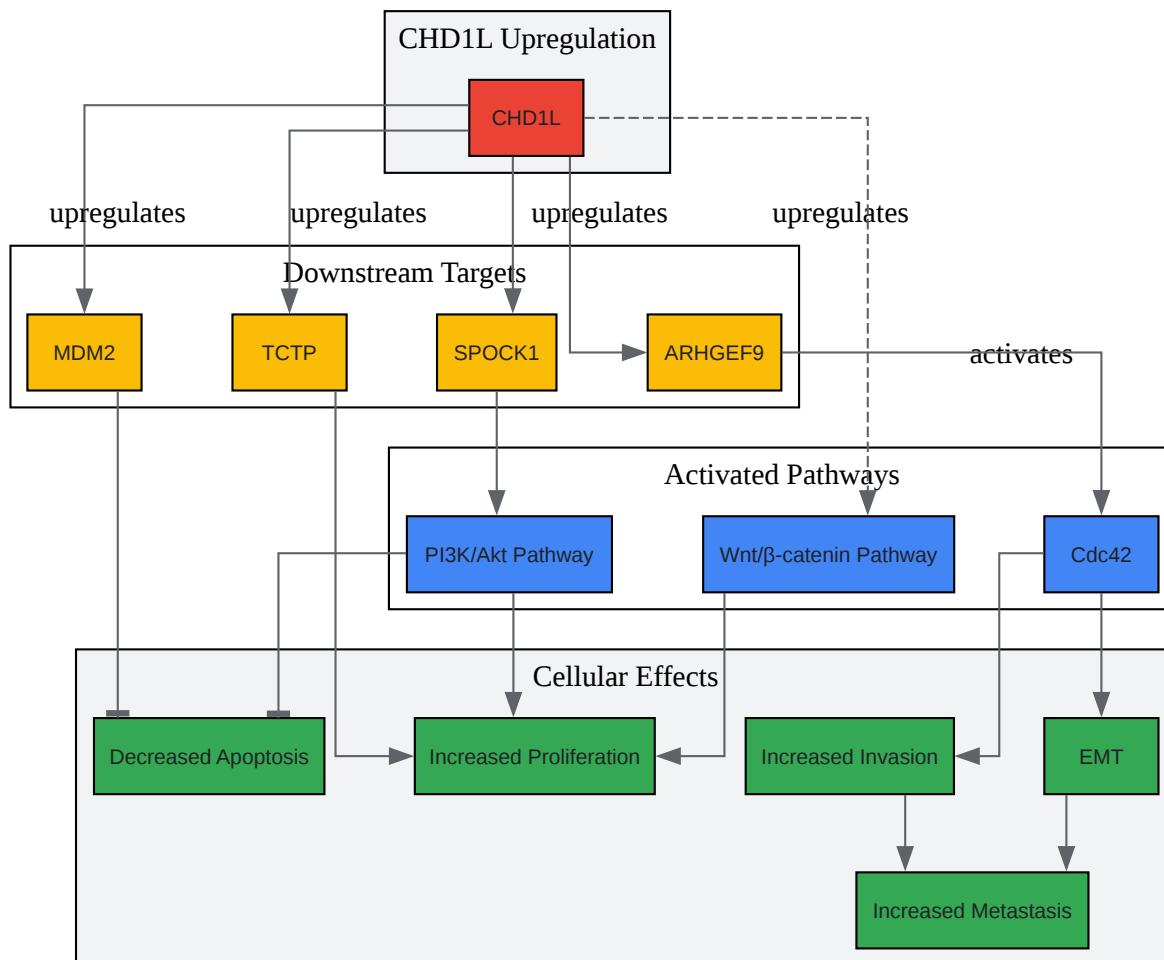
Target Gene	Cellular Process	Effect of CHD1L	Cancer Type	Reference
SPOCK1	Apoptosis, Invasion, Metastasis	Upregulation	Hepatocellular Carcinoma	[5] [6]
MDM2	Cell Cycle Progression, Apoptosis	Upregulation	Breast Cancer	[2] [7]
TCTP	Mitosis, Chromosome Segregation	Upregulation	Hepatocellular Carcinoma	[8]
ARHGEF9	Cell Motility, Invasion, EMT	Upregulation	Hepatocellular Carcinoma	[9]
β-catenin	Cell Proliferation, Stemness	Activation (via Wnt pathway)	Pancreatic Cancer	[10] [11]
Akt	Survival, Proliferation	Activation (via PI3K pathway)	Multiple	[1] [6]
ZKSCAN3	Autophagy, Migration	Downregulation	Hepatocellular Carcinoma	[12]
Nur77	Apoptosis	Inhibition of translocation	Multiple	[1]

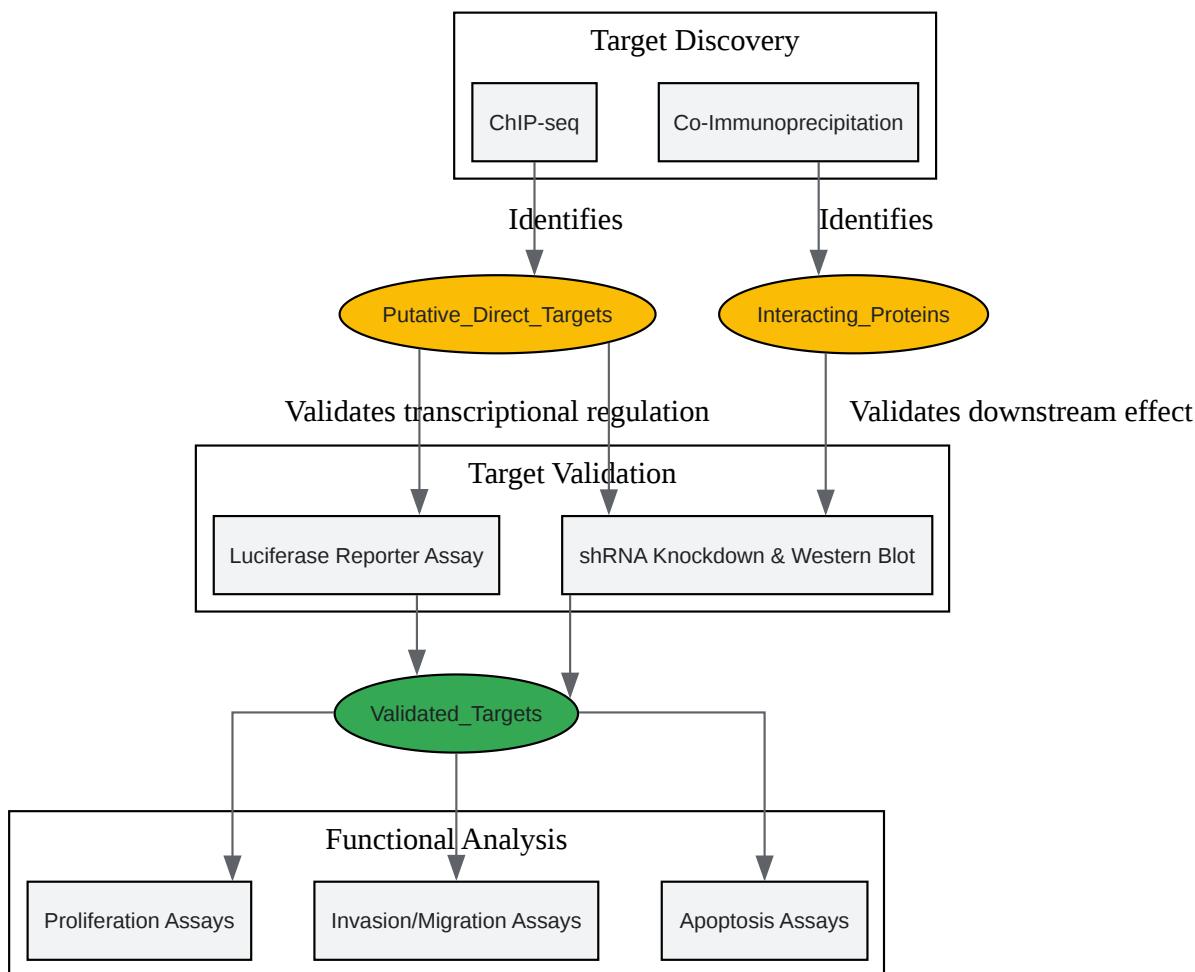
Signaling Pathway Diagrams

To visually represent the complex interactions within the CHD1L signaling network, the following diagrams have been generated using the DOT language.

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CHD1L in DNA Damage Repair





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